

tetrasodium glutamate diacetate synthesis pathway

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Compound Focus: Tetrasodium glutamate diacetate

CAS No.: 51981-21-6

Cat. No.: S545059

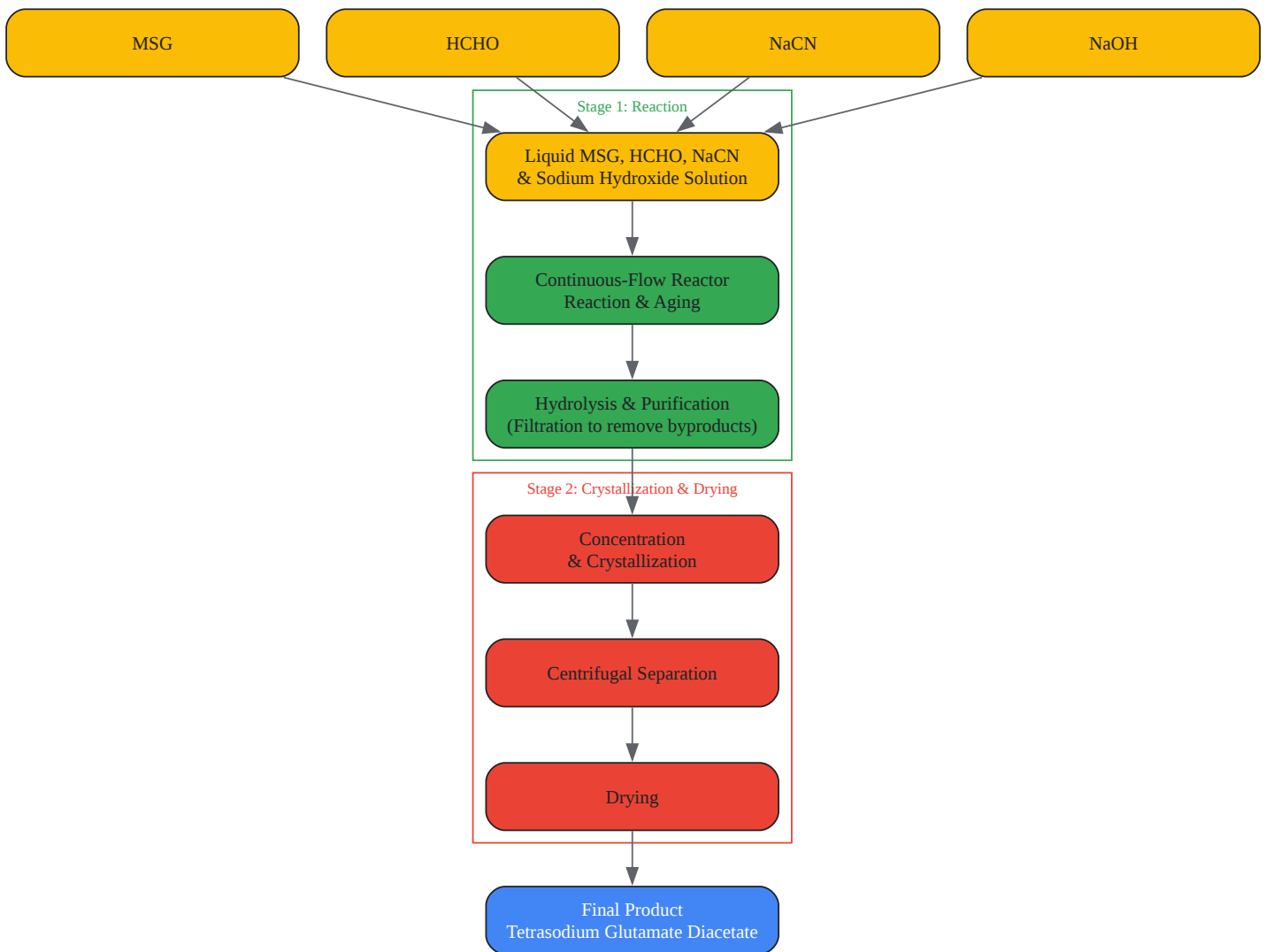
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Synthesis Pathway from Patent Literature

The most detailed technical information comes from a patent (CN105732408A) titled "Process for producing **tetrasodium glutamate diacetate** through continuous method" [1].

The synthesis is a continuous process, which is different from traditional batch production, potentially offering benefits like improved efficiency and consistency [1]. The core reaction involves the raw materials **monosodium glutamate (MSG), formaldehyde, and sodium cyanide** [1].

The workflow below illustrates the key stages of this continuous synthesis process.



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Diagram of the continuous synthesis pathway for **Tetrasodium Glutamate Diacetate (GLDA)** based on patent CN105732408A [1].

Technical Data and Properties

The table below summarizes key technical data for **Tetrasodium Glutamate Diacetate**, which is relevant for researchers handling the final product [2] [3] [4].

Property	Typical Value / Information	Reference
CAS Number	51981-21-6	[2] [5] [6]
Molecular Formula	C~9~H~9~N~4~O~8~	[2] [5] [6]
Molecular Weight	351.13 g/mol	[2] [5]
Appearance	Odorless white powder or yellowish liquid	[2] [3] [4]
Solubility	Completely miscible in water	[2]
pH	11.0 - 12.0 (1% aqueous solution)	[2] [3]
Key Function	Chelating Agent	[2] [5]
Origin	Synthesized from L-glutamic acid, often produced by aerobic fermentation of sugars	[2] [4]

Key Context and Applications

Understanding the broader context of GLDA can help guide research and development efforts.

- Primary Function:** GLDA is primarily a **chelating agent**. It inactivates metal ions in formulations, which helps prevent oxidation, improves product stability, and boosts the effectiveness of preservatives [2] [5].

- **Key Advantage and Uses:** A major driver for its use is that it is considered a **readily biodegradable** and more sustainable alternative to traditional chelators like EDTA and NTA [5] [6] [4]. Its applications span:
 - **Cosmetics & Personal Care:** Sunscreen, facial cleansers, shampoos, lotions [2] [4].
 - **Household & Industrial Cleaners:** Laundry detergents and other cleaning products [5] [3].
 - **Other Industries:** Textile auxiliaries, water treatment, and as a food additive [3].
- **Safety Profile:** The Cosmetic Ingredient Review (CIR) Expert Panel concluded in 2021 that GLDA is safe as used in cosmetics and personal care products based on current practices and concentrations [2].

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References

1. CN105732408A - Process for producing tetrasodium ... glutamate [patents.google.com]
2. : Cosmetic Ingredient INCI Tetrasodium Glutamate Diacetate [specialchem.com]
3. GLDA-Na4 Tetrasodium CAS 51981-21-6 Glutamate Diacetate [sdlookchem.com]
4. TSGD (Tetrasodium) | MakingCosmetics Glutamate Diacetate [makingcosmetics.com]
5. (GLDA) - Ataman Kimya TETRASODIUM GLUTAMATE DIACETATE [atamanchemicals.com]
6. GLDA | CAS#:51981-21-6 | Chemsrsc [chemsrc.com]

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